

Discovery and history of 4,6-Diamino-2-hydroxypyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6-Diamino-2-hydroxypyrimidine

Cat. No.: B115732

[Get Quote](#)

An In-Depth Technical Guide to **4,6-Diamino-2-hydroxypyrimidine**

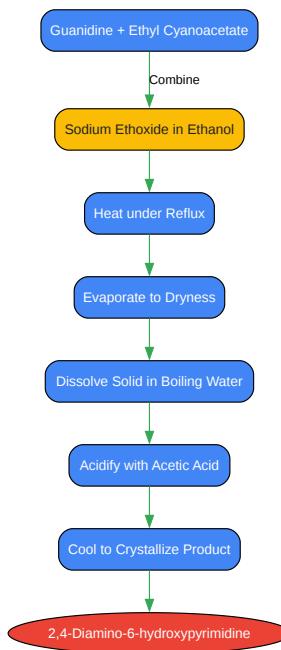
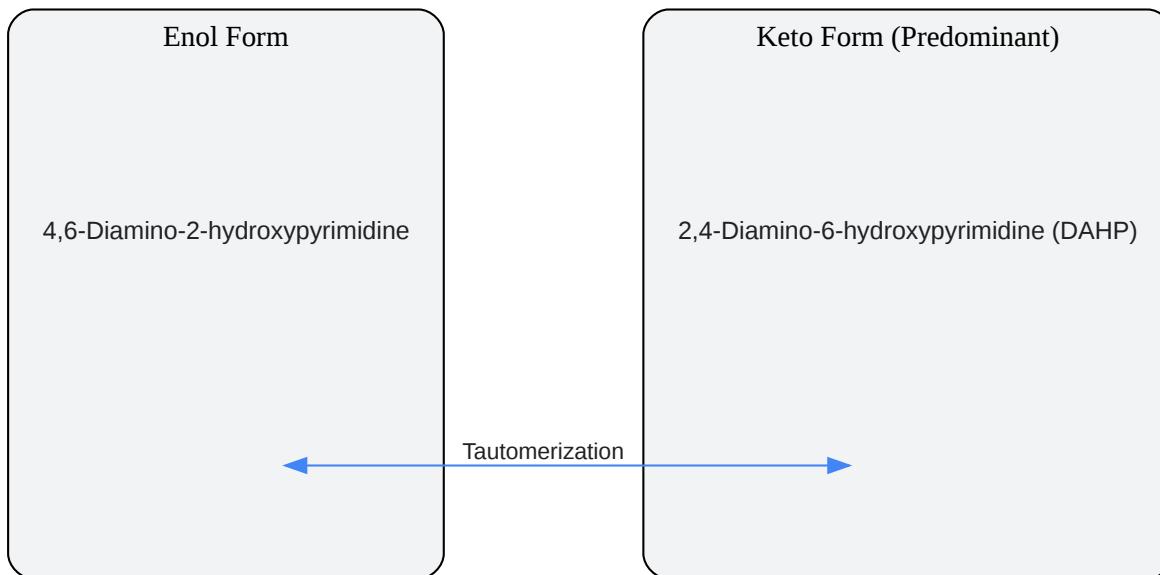
Abstract

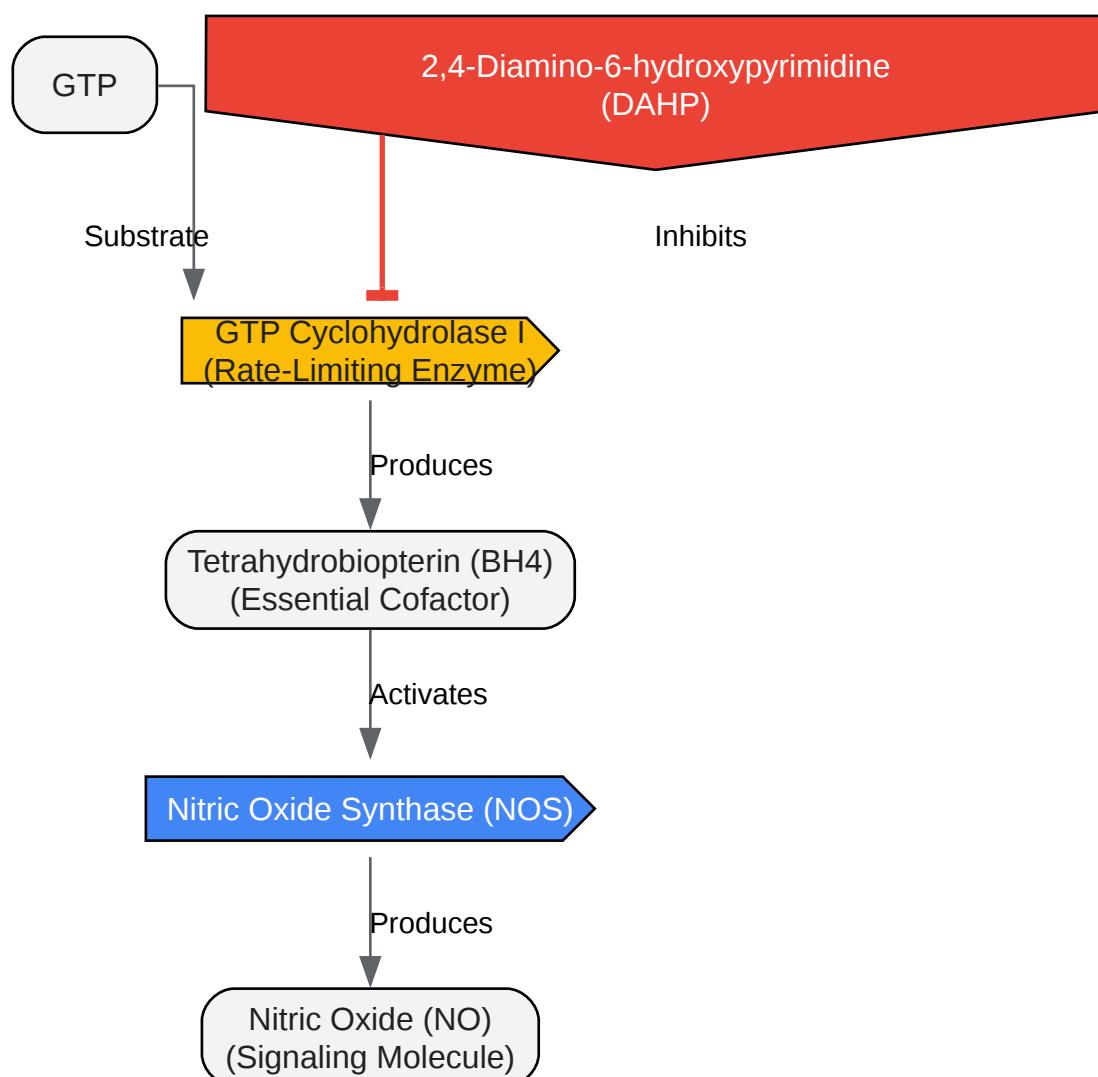
This technical guide provides a comprehensive overview of **4,6-Diamino-2-hydroxypyrimidine**, a significant heterocyclic compound. More commonly referred to in scientific literature by its tautomeric name, 2,4-Diamino-6-hydroxypyrimidine (DAHP), this molecule serves as a crucial intermediate in pharmaceutical synthesis and as a specific inhibitor in biomedical research. This document details its discovery and history, established synthesis protocols, physicochemical properties, and key biological activities. Quantitative data are presented in structured tables, and detailed experimental methodologies are provided. Key processes, including its chemical synthesis, tautomeric forms, and mechanism of biological action, are illustrated using logical diagrams to support researchers, scientists, and professionals in drug development.

Introduction: Nomenclature and Tautomerism

4,6-Diamino-2-hydroxypyrimidine exists in equilibrium with its more stable keto tautomer, 2,4-Diamino-6-hydroxypyrimidine (also known as 2,4-diamino-6-pyrimidinone).^{[1][2]} This tautomerism involves the migration of a proton between the oxygen and a ring nitrogen atom. While the "hydroxypyrimidine" name refers to the enol form, the keto (pyrimidinone) form is predominant in the solid state.^[1] This guide will use the common name 2,4-Diamino-6-hydroxypyrimidine (DAHP) while acknowledging its tautomeric nature. DAHP is a versatile

building block for various active pharmaceutical ingredients (APIs) and a valuable tool for studying specific metabolic pathways.[3][4]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Two tautomeric forms of 2-amino-5,6-dimethylpyrimidin-4-one - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Tautomerism characteristics of 4-pyrimidone_Chemicalbook [chemicalbook.com]

- 3. 2,4-Diamino-6-hydroxypyrimidine | 56-06-4 [chemicalbook.com]
- 4. nbino.com [nbino.com]
- To cite this document: BenchChem. [Discovery and history of 4,6-Diamino-2-hydroxypyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b115732#discovery-and-history-of-4-6-diamino-2-hydroxypyrimidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com